

UNC8153: A Technical Whitepaper on a Novel NSD2-Targeted Degrader

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For Researchers, Scientists, and Drug Development Professionals

Abstract

UNC8153 is a novel, potent, and selective small molecule designed as a targeted degrader of the Nuclear Receptor-Binding SET Domain-Containing 2 (NSD2) protein.[1][2][3][4] This technical guide provides an in-depth overview of the chemical properties, structure, and biological activity of **UNC8153**. It details the mechanism of action, key experimental data, and the methodologies used to characterize this compound, offering a comprehensive resource for researchers in oncology, epigenetics, and drug discovery.

Chemical Properties and Structure

UNC8153 is a synthetic molecule with a complex chemical structure designed for high-affinity binding to the PWWP1 domain of NSD2.[1] Its key chemical and physical properties are summarized in the table below.



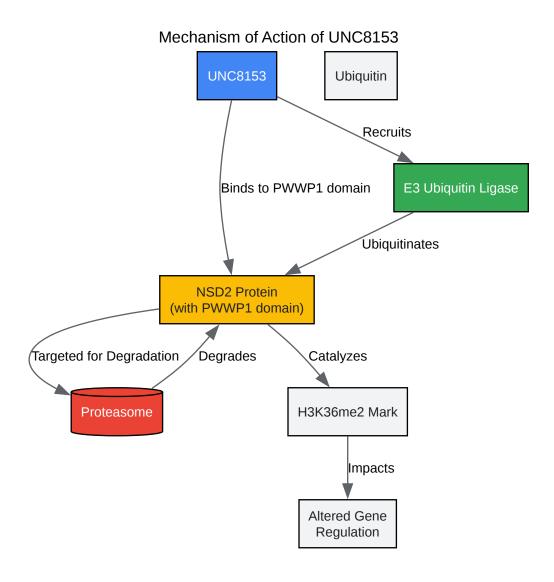
Property	Value
IUPAC Name	N-(4-((4-((6- aminohexyl)carbamoyl)phenyl)carbamoyl)benzyl)-N-cyclopropyl-3-oxo-3,4-dihydro-2H-benzo[b] [1][5]oxazine-7-carboxamide
Chemical Formula	C33H37N5O5
Molecular Weight	583.69 g/mol [6]
Canonical SMILES	C1CC1N(CC2=CC=C(C=C2)C(=O)NC3=CC=C(C=C3)C(=O)NCCCCCCN)C(=O)C4=CC5=C(C= C4)NC(=O)CO5
CAS Number	2929304-60-7

Mechanism of Action: Targeted Degradation of NSD2

UNC8153 functions as a bivalent degrader, inducing the selective degradation of the NSD2 protein.[1] The mechanism involves the recruitment of the ubiquitin-proteasome system to NSD2, leading to its ubiquitination and subsequent degradation. This process is dependent on neddylation, a key step in the activation of Cullin-RING E3 ubiquitin ligases.[1]

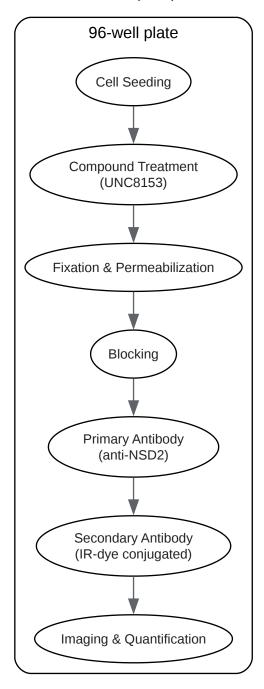
The degradation of NSD2 by **UNC8153** results in a significant reduction of the H3K36me2 (histone H3 dimethylated at lysine 36) chromatin mark, a key epigenetic modification mediated by NSD2 that is associated with active gene transcription.[1][2][3] Aberrant NSD2 activity and elevated H3K36me2 levels are implicated in various cancers, including multiple myeloma.[1][3]







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